

Application Notes and Protocols for Tebipenem Broth Microdilution Susceptibility Testing

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for determining the minimum inhibitory concentration (MIC) of **Tebipenem** using the broth microdilution (BMD) method. The protocols are based on established guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the International Organization for Standardization (ISO).

Introduction

Tebipenem is an orally bioavailable carbapenem antibiotic with potent activity against a broad spectrum of Gram-negative bacteria, including many multidrug-resistant strains. Accurate and reproducible susceptibility testing is crucial for its clinical development and for monitoring bacterial resistance. The broth microdilution method is the reference standard for quantitative antimicrobial susceptibility testing.

Principle of the Method

The broth microdilution method involves challenging a standardized bacterial inoculum with serial twofold dilutions of an antimicrobial agent in a liquid growth medium. The MIC is the lowest concentration of the antimicrobial agent that completely inhibits the visible growth of the organism after a specified incubation period.

Experimental Protocols



Materials and Reagents

- · Tebipenem analytical powder
- Cation-Adjusted Mueller-Hinton Broth (CAMHB)[1]
- Sterile 96-well microtiter plates[1]
- · Sterile reagent reservoirs
- Multichannel pipettes
- Spectrophotometer or McFarland turbidity standards
- Vortex mixer
- Incubator (35°C ± 2°C)[1][2]
- Quality control (QC) bacterial strains (e.g., Escherichia coli ATCC 25922, Pseudomonas aeruginosa ATCC 27853)[1][2][3]
- Test bacterial isolates
- Sterile saline (0.85% or 0.9%)[1]
- Trypticase Soy Agar (TSA) with 5% sheep blood or other suitable non-selective agar[2]

Preparation of Tebipenem Stock Solution

- Prepare a stock solution of **Tebipenem** at a concentration of 1000 mg/L by dissolving the dry powder in deionized water.[1]
- Further dilutions should be made in CAMHB to achieve the desired final concentrations in the microtiter plate.[1] The typical concentration range for **Tebipenem** testing is 0.004 to 4 mg/L or 0.03 to 32 μg/mL.[1][2]

Inoculum Preparation



- Subculture the test and QC organisms onto a non-selective agar medium (e.g., TSA with 5% sheep blood) and incubate at 35°C ± 2°C for 18-24 hours to obtain fresh, pure colonies.[1][2]
- Using a sterile loop or swab, touch 3-5 well-isolated colonies of the same morphology.
- Emulsify the colonies in sterile saline.
- Adjust the turbidity of the bacterial suspension to match a 0.5 McFarland standard. This
 corresponds to a bacterial concentration of approximately 1 x 10⁸ CFU/mL.
- Within 15 minutes of preparation, dilute the adjusted inoculum in CAMHB to achieve a final bacterial concentration of approximately 5 x 10⁵ CFU/mL in each well of the microtiter plate.
 [1]

Microtiter Plate Preparation and Inoculation

- Dispense the appropriate dilutions of **Tebipenem** in CAMHB into the wells of a 96-well microtiter plate. Each well should contain a final volume of 100 μL.
- Include a growth control well (containing only CAMHB and the inoculum) and a sterility control well (containing only CAMHB).
- Inoculate each well (except the sterility control) with the standardized bacterial suspension to achieve a final concentration of 5 x 10⁵ CFU/mL.[1]

Incubation

Incubate the inoculated microtiter plates in ambient air at 35°C ± 2°C for 18-24 hours.[1][2][4]

Reading and Interpreting Results

- After incubation, examine the plates for bacterial growth. The MIC is the lowest concentration
 of **Tebipenem** at which there is no visible growth.
- The growth control well should show distinct turbidity. The sterility control well should remain clear.



 Provisional susceptibility breakpoints for **Tebipenem** against Enterobacterales are often cited as ≤0.125 mg/L for susceptible.[3][5]

Data Presentation

Table 1: Quality Control Ranges for Tebipenem Broth

Microdilution Testing

Quality Control Strain	ATCC Number	Tebipenem MIC Range (mg/L)
Escherichia coli	25922	0.008 - 0.03[3]
Pseudomonas aeruginosa	27853	1 - 8[3]

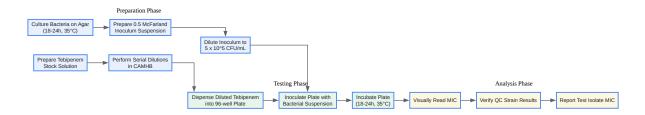
Table 2: Example MIC50 and MIC90 Values for

Tebipenem Against Select Enterobacterales

Organism	MIC50 (mg/L)	MIC90 (mg/L)	Reference
Escherichia coli	≤0.015	0.03	[6][7]
Klebsiella pneumoniae	0.03	0.125	[1][8]
Proteus mirabilis	0.06	0.12	[6]

Visualizations

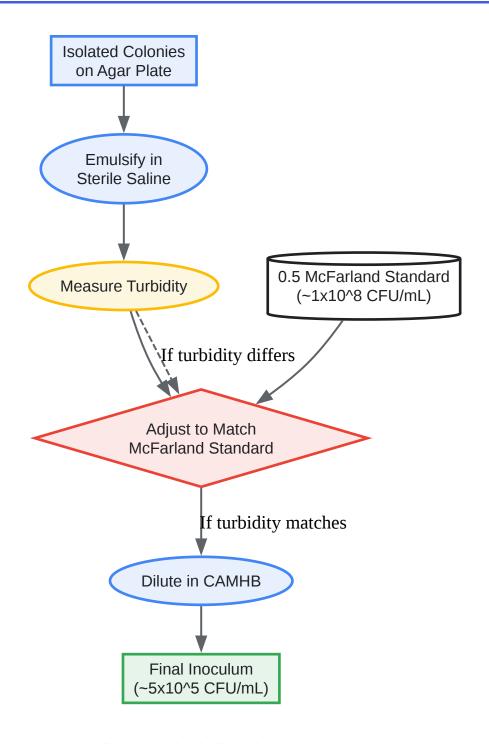




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Caption: Workflow for **Tebipenem** Broth Microdilution Susceptibility Testing.





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Caption: Logical Flow for Standardized Inoculum Preparation.

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